

Safe Disposal of 3-Iodooxetane: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Iodooxetane

Cat. No.: B1340047

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For researchers, scientists, and drug development professionals, the meticulous management of chemical reagents is paramount for ensuring a safe and compliant laboratory environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **3-Iodooxetane**, a halogenated heterocyclic building block utilized in chemical synthesis. Adherence to these procedural steps is critical for mitigating risks to personnel and the environment.

Hazard Identification and Safety Data

3-Iodooxetane is a flammable liquid and vapor that can cause skin and serious eye irritation. It may also cause respiratory irritation.^{[1][2]} Due to these hazardous properties, stringent safety protocols must be observed during its handling and disposal.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₃ H ₅ IO	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	183.98 g/mol	--INVALID-LINK--
Appearance	Colorless to light orange to yellow clear liquid	--INVALID-LINK--
Density	2.090 g/mL at 25 °C	--INVALID-LINK--
Boiling Point	159 °C	--INVALID-LINK--
Flash Point	54 °C (129.2 °F)	--INVALID-LINK--, --INVALID-LINK--
Storage Temperature	2-8°C, Light and heat sensitive	--INVALID-LINK--, --INVALID-LINK--
Hazard Statements	H226, H315, H319, H335	--INVALID-LINK--, --INVALID-LINK--

Experimental Protocol: Proper Disposal Procedure

The following step-by-step procedure outlines the recommended protocol for the safe disposal of **3-Iodoioxetane** in a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment. This includes:

- Chemical-resistant gloves (e.g., nitrile rubber).
- Safety goggles and a face shield to protect against splashes.
- A flame-retardant lab coat to protect clothing and skin.
- Work must be conducted in a well-ventilated area, preferably within a chemical fume hood.

2. Waste Segregation and Collection:

- Designate a specific, clearly labeled waste container for **3-Iodoioxetane** and any materials contaminated with it (e.g., pipette tips, wipes, and contaminated gloves).
- The container must be made of a compatible material and have a secure, tight-fitting lid to prevent leaks and the escape of flammable vapors.
- Do not mix **3-Iodoioxetane** waste with other chemical waste streams, particularly with incompatible materials, unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Separate halogenated from non-halogenated solvent waste where possible.

3. Container Labeling:

- Clearly label the waste container with the full chemical name: "Hazardous Waste: **3-Iodoioxetane**".
- Include appropriate hazard pictograms (e.g., flammable, irritant).
- Indicate the date when the waste was first added to the container.

4. Storage of Waste:

- Store the sealed waste container in a designated, secure secondary containment area.
- This storage area should be cool, well-ventilated, and away from sources of ignition such as heat, sparks, and open flames.^[2]
- Store in an approved flammable storage cabinet if available.

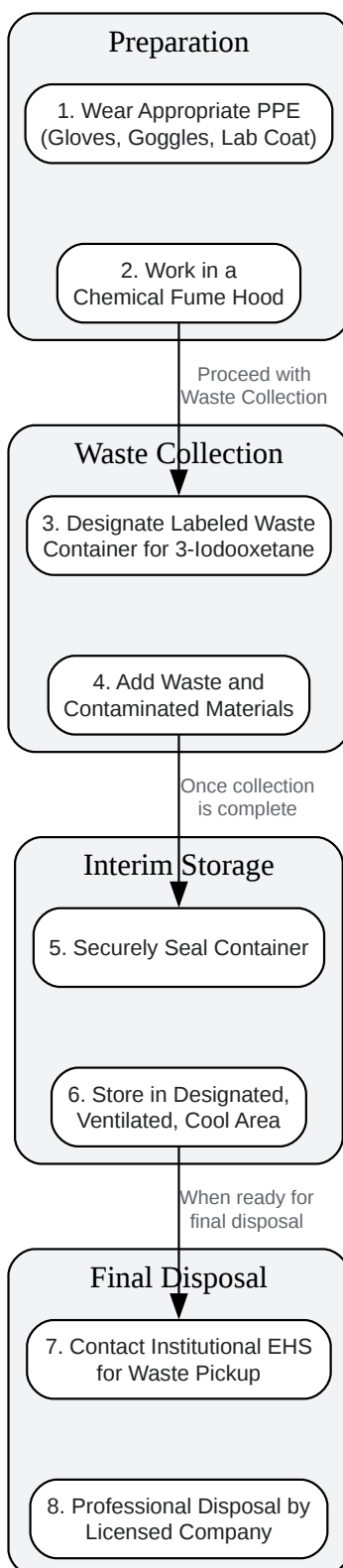
5. Disposal Request and Collection:

- Once the waste container is full or ready for disposal, contact your institution's EHS office to arrange for collection.
- Do not attempt to dispose of **3-Iodoioxetane** down the drain or in general laboratory trash.
- The final disposal must be carried out by a licensed hazardous waste disposal company.

Empty Container Disposal:

- Thoroughly empty all contents from the original **3-Iodoacetone** container.
- Triple rinse the container with a suitable solvent (e.g., acetone or ethanol). Collect all rinsate as chemical waste and add it to the designated **3-Iodoacetone** waste container.
- After rinsing, obliterate, remove, or thoroughly deface the label on the empty container before disposal in accordance with institutional guidelines for rinsed glass or plastic.

Disposal Workflow



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References

- 1. 3-Iodooxetane 95 26272-85-5 [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
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